

Personal protective equipment for handling 2-(Ethylamino)ethanol

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Compound of Interest

Compound Name: 2-(Ethylamino)ethanol

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Essential Safety and Handling Guide for 2-(Ethylamino)ethanol

This guide provides crucial safety, operational, and disposal information for the handling of **2-(Ethylamino)ethanol** (CAS No. 110-73-6). It is intended for laboratory professionals to ensure safe practices and mitigate risks associated with this chemical.

Chemical Properties and Hazards: **2-(Ethylamino)ethanol** is a clear, colorless liquid that is classified as a combustible liquid.^{[1][2]} It presents significant health hazards, being harmful if swallowed, toxic in contact with skin, and capable of causing severe skin burns and serious eye damage.^{[1][2][3][4][5]} Inhalation may lead to respiratory tract irritation.^{[1][2]}

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure. The required equipment is detailed below.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a full-face shield where splashing is possible. [2] [3] [6] [7] [8]	Protects against splashes and vapors that can cause serious, irreversible eye damage. [2] [3]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene), a lab coat, and closed-toe shoes. For larger quantities or direct handling, a complete chemical-resistant suit may be necessary. [2] [3] [4] [6] [8]	Prevents skin contact, which can be toxic and cause severe burns. The substance is readily absorbed through the skin. [2] [3] [4]
Respiratory Protection	Work should be conducted in a well-ventilated area or under a certified chemical fume hood. [3] [8] If ventilation is inadequate or for spill response, a NIOSH/MSHA-approved respirator is required. [3] [4] [6]	Minimizes the inhalation of vapors, which can cause respiratory irritation and other systemic effects. [2] [4]

Operational Plan: Safe Handling Protocol

A systematic approach is essential when working with **2-(Ethylamino)ethanol**.

1. Preparation:

- Ensure a chemical fume hood is operational and certified.
- Verify the immediate accessibility of an emergency eyewash station and a safety shower.
- Assemble all necessary equipment and reagents before commencing work.
- Inspect all PPE for integrity before use.[\[4\]](#)

2. Handling:

- Conduct all manipulations of **2-(Ethylamino)ethanol** inside a chemical fume hood to minimize vapor inhalation.[8]
- Avoid all direct contact with skin, eyes, and clothing.[3][4]
- Use appropriate, non-sparking tools and equipment to handle the chemical.[5]
- Keep containers tightly sealed when not in use to prevent the release of vapors.[3][6][9]
- Ground all equipment to prevent the buildup of electrostatic charge, as the substance is a combustible liquid.[4][5]
- Do not eat, drink, or smoke in the handling area.[3][10]

3. Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed.[3][4]
- Store away from incompatible materials such as strong acids, strong bases, and strong oxidizing agents.[3]
- Ensure the storage area is clearly labeled.

Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of an exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2] [3] [4]
Skin Contact	Immediately remove all contaminated clothing and shoes. Flush the affected skin area with plenty of water for at least 15 minutes. Seek immediate medical aid. [2] [3] [4]
Inhalation	Move the victim to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention. [3] [4] [10] [11]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. [3] [4] [10]

Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure safety.

1. Waste Collection:

- All materials contaminated with **2-(Ethylamino)ethanol**, including used gloves, absorbent materials, and empty containers, must be treated as hazardous waste.[\[12\]](#)
- Collect all waste in a designated, compatible, and clearly labeled hazardous waste container. [\[8\]](#)[\[13\]](#)[\[14\]](#) The container must have a tightly fitting cap and be kept closed except when adding waste.[\[13\]](#)

2. Container Disposal:

- Empty containers must be triple-rinsed with a suitable solvent.[\[13\]](#)[\[14\]](#)
- The first rinsate must be collected and disposed of as hazardous waste.[\[13\]](#)[\[14\]](#)
- Original labels on containers being reused for waste must be completely defaced or removed.[\[14\]](#)

3. Final Disposal:

- Dispose of the hazardous waste through your institution's designated Environmental Health and Safety (EHS) program.[\[14\]](#)
- Do not dispose of **2-(Ethylamino)ethanol** down the drain.[\[4\]](#)[\[12\]](#)

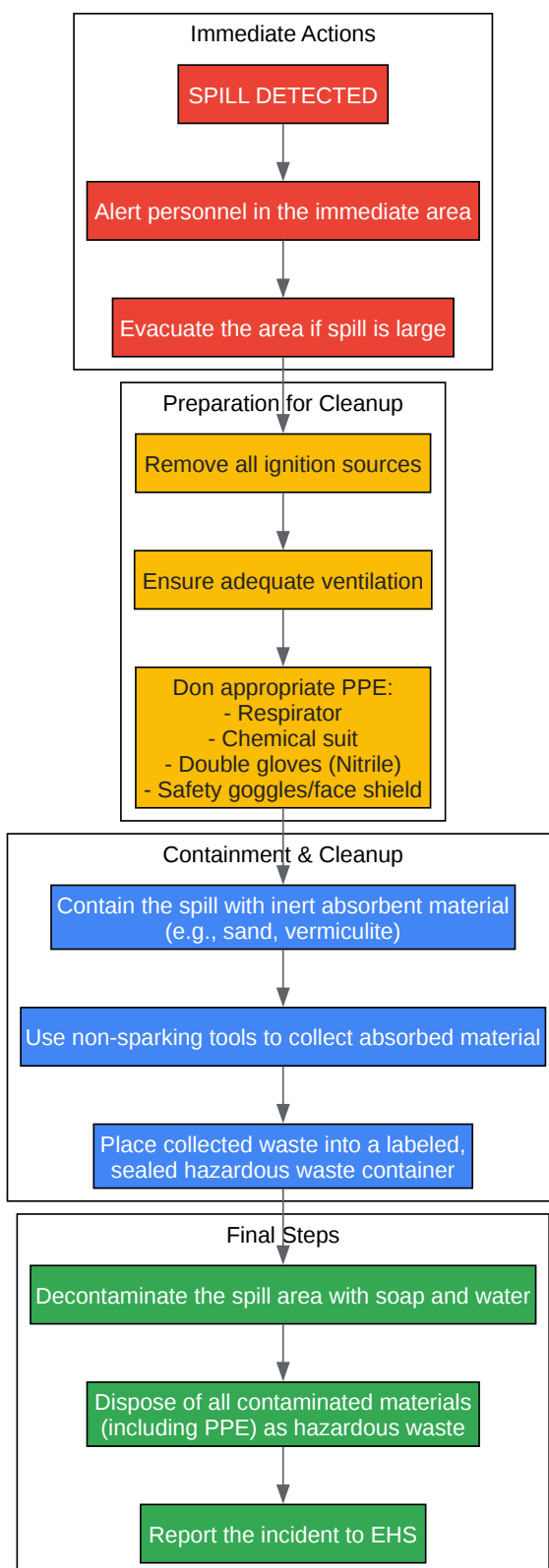
Quantitative Data Summary

The following table summarizes key physical and chemical properties of **2-(Ethylamino)ethanol**.

Property	Value
CAS Number	110-73-6
Molecular Formula	C ₄ H ₁₁ NO
Molecular Mass	89.14 g/mol [3]
Appearance	Clear, colorless liquid [2] [3]
Boiling Point	169-170 °C [15]
Density	0.914 g/mL at 25 °C [15]
Flash Point	78 °C (172.4 °F) [2] [15]
Vapor Pressure	<1 mmHg at 20 °C [15]
Water Hazard Class	WGK 1 (low hazard to water) [3]

Experimental Workflow: Chemical Spill Response

The following diagram outlines the procedural steps for responding to a spill of **2-(Ethylamino)ethanol**.



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Workflow for responding to a **2-(Ethylamino)ethanol** spill.

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